

4-Allylthiosemicarbazide safety data sheet and handling precautions

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Compound of Interest

Compound Name: 4-Allylthiosemicarbazide

Cat. No.: B1270964

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4-Allylthiosemicarbazide: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Allylthiosemicarbazide** (CAS No. 3766-55-0). The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this compound safely in a laboratory setting. This document summarizes key safety information, physical and chemical properties, and outlines essential handling and emergency procedures.

Chemical Identification and Physical Properties

4-Allylthiosemicarbazide is a sulfur-containing organic compound. Its identification and key physical and chemical properties are summarized in the table below.


Property	Value	Reference
Chemical Name	4-Allylthiosemicarbazide	
CAS Number	3766-55-0	[1][2]
Molecular Formula	C4H9N3S	[2][3]
Molecular Weight	131.2 g/mol	[2][3]
Appearance	White to pale yellow solid	[3]
Melting Point	93-96 °C	[3]
Boiling Point	209.8 ± 33.0 °C (Predicted)	[3]
Density	1.142 g/cm ³ (Estimate)	[3]
Solubility	Slightly soluble in Acetone, Sparingly in DMSO	[3]

Hazard Identification and Classification

4-Allylthiosemicarbazide is classified as a hazardous substance. The primary hazards are associated with its toxicity upon ingestion and its irritant properties.

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Toxic if swallowed (R25)	Fatal if swallowed.
Skin Corrosion/Irritation	Irritant (R38)	Causes skin irritation.[3]
Eye Damage/Irritation	Irritant (R36)	Causes serious eye irritation. [3]
Respiratory Irritation	Irritant (R37)	May cause respiratory irritation.[3]

GHS Hazard Pictograms:

 alt text

Signal Word: Danger

Toxicological Data

Limited quantitative toxicological data is available for **4-Allylthiosemicarbazide**. The available data point to significant acute toxicity.

Test	Species	Route	Value	Reference
LD50 (Acute)	Mouse	Intravenous	56 mg/kg	[3]

Handling and Storage Precautions

Proper handling and storage procedures are crucial to minimize the risk of exposure to **4-Allylthiosemicarbazide**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this compound to determine the appropriate level of personal protection. The following PPE is recommended:

PPE Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as needed.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or if dusts are generated.

Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.[4]
- Avoid inhalation of dust.

- Avoid contact with skin and eyes.[\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

Storage Conditions

- Store in a tightly closed container in a dry and well-ventilated place.[\[4\]](#)
- Keep locked up and away from incompatible materials such as strong oxidizing agents.
- The product is light-sensitive and should be stored under an inert gas.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference
Ingestion	If swallowed, immediately call a poison center or doctor. Rinse mouth. Do not induce vomiting.	
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Combustible. Hazardous combustion products may include nitrogen oxides and sulfur oxides.[3]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid dust formation.[4]

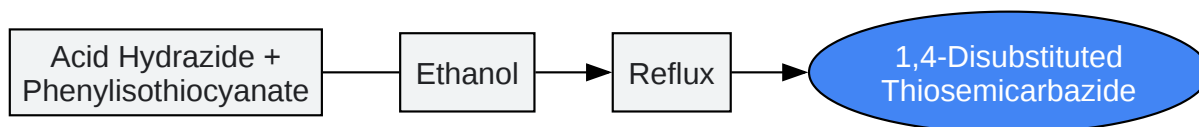
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Carefully sweep up the spilled material and place it in a suitable container for disposal.[4]

Experimental Protocols

Detailed experimental protocols for the safety testing of **4-Allylthiosemicarbazide** are not readily available in the public domain. However, standardized OECD guidelines are followed for assessing the safety of chemical substances.

General Synthesis Protocol for Thiosemicarbazides

A general method for the synthesis of thiosemicarbazide derivatives involves the reaction of a corresponding acid hydrazide with an isothiocyanate. For example, 1,4-disubstituted thiosemicarbazides can be synthesized by the nucleophilic addition of acid hydrazides to phenylisothiocyanate in ethanol under reflux.[5]

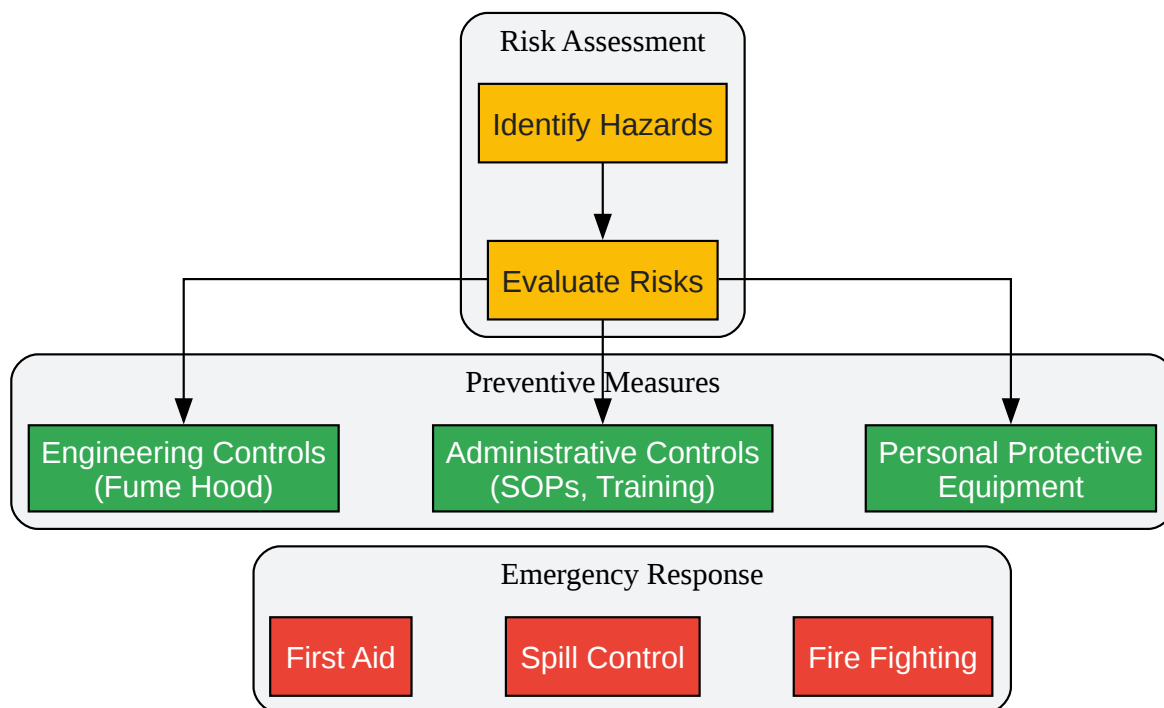


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Caption: General synthesis workflow for 1,4-disubstituted thiosemicarbazides.

Logical Relationships in Safety Handling

The safe handling of **4-Allylthiosemicarbazide** involves a logical sequence of assessment, prevention, and response.



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Caption: Logical flow of safety procedures for handling hazardous chemicals.

Disposal Considerations

Dispose of **4-Allylthiosemicarbazide** and its containers in accordance with local, regional, and national regulations. The compound should be treated as hazardous waste.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). Researchers should always consult the most current SDS for **4-Allylthiosemicarbazide** from their supplier before use and ensure that a thorough risk assessment is conducted.

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